

# physical and chemical properties of 5-Ethoxy-2-methyl-benzofuran-3-carboxylic acid

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## Compound of Interest

Compound Name: 5-Ethoxy-2-methyl-benzofuran-3-carboxylic acid

Cat. No.: B1298686

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## In-depth Technical Guide: 5-Ethoxy-2-methyl-benzofuran-3-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**5-Ethoxy-2-methyl-benzofuran-3-carboxylic acid** is a heterocyclic compound belonging to the benzofuran class. While comprehensive experimental data is not extensively available in public literature, this document synthesizes the predicted physicochemical properties and provides a foundational understanding of this molecule. The benzofuran scaffold is a privileged structure in medicinal chemistry, known for a wide range of biological activities, suggesting that derivatives such as this compound could be of interest for further investigation. This guide presents the available computational data and outlines a general logical workflow for its potential investigation.

## Physicochemical Properties

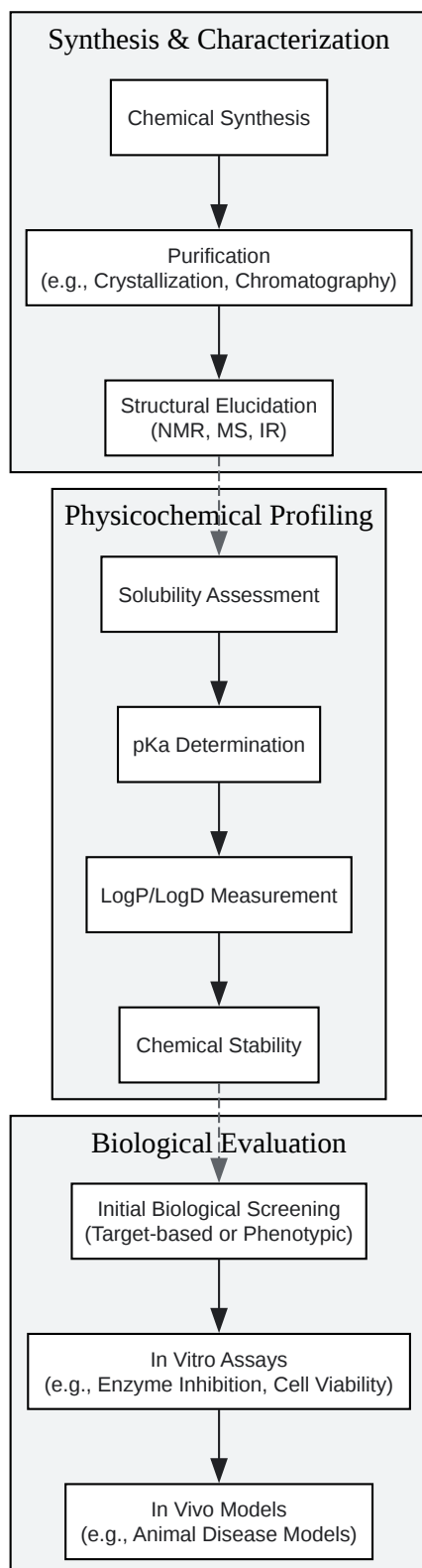
Due to a lack of extensive experimental validation in publicly accessible databases, the following properties are based on computational predictions. These values provide a useful starting point for experimental design.

Table 1: Predicted Physicochemical Properties of **5-Ethoxy-2-methyl-benzofuran-3-carboxylic acid**

Property	Value	Source
Molecular Formula	C12H12O4	N/A
Molecular Weight	220.22 g/mol	N/A
XLogP3	2.8	N/A
Hydrogen Bond Donor Count	1	N/A
Hydrogen Bond Acceptor Count	4	N/A
Rotatable Bond Count	3	N/A
Exact Mass	220.073559 g/mol	N/A
Monoisotopic Mass	220.073559 g/mol	N/A
Topological Polar Surface Area	59.7 Å <sup>2</sup>	N/A
Heavy Atom Count	16	N/A
Formal Charge	0	N/A
Complexity	289	N/A
Isotope Atom Count	0	N/A
Defined Atom Stereocenter Count	0	N/A
Undefined Atom Stereocenter Count	0	N/A
Defined Bond Stereocenter Count	0	N/A
Undefined Bond Stereocenter Count	0	N/A
Covalently-Bonded Unit Count	1	N/A
Compound Is Canonicalized	Yes	N/A

## Logical Workflow for Compound Investigation

The following diagram outlines a general workflow for the systematic investigation of a novel compound like **5-Ethoxy-2-methyl-benzofuran-3-carboxylic acid**, from initial synthesis to potential preclinical evaluation.

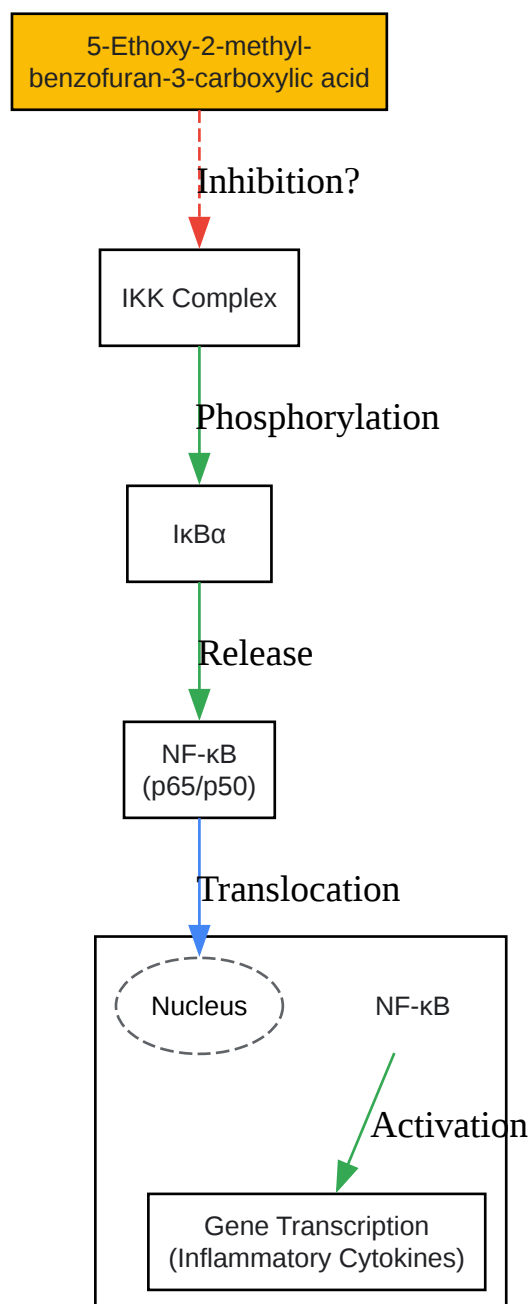


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Caption: General workflow for the investigation of a novel chemical entity.

## Potential Signaling Pathway Analysis

Given that many benzofuran derivatives exhibit anti-inflammatory, antimicrobial, and anticancer activities, a hypothetical signaling pathway that could be investigated is the NF- $\kappa$ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) pathway, which is a central mediator of inflammatory responses.



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Caption: Hypothetical inhibition of the NF- $\kappa$ B signaling pathway.

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